

Triethylarsine: A Comprehensive Thermochemical Profile for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Triethylarsine

Cat. No.: B1607241

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An In-depth Technical Guide

This technical guide provides a comprehensive overview of the available thermochemical data for **triethylarsine** ($\text{C}_6\text{H}_{15}\text{As}$), a compound of significant interest in organometallic chemistry and materials science. The information is tailored for researchers, scientists, and professionals in drug development who require accurate thermodynamic parameters for process design, safety analysis, and computational modeling. This document summarizes key quantitative data, details available experimental protocols, and illustrates the relationships between core thermochemical properties.

Core Thermochemical Data

The following table summarizes the essential thermochemical data for **triethylarsine** gathered from various scientific sources. These values are critical for understanding the energetic properties and reactivity of the molecule.

Thermochemical Property	Value	Units	Reference(s)
Enthalpy of Formation (liquid, $\Delta_f H_o(c)$)	-13.0 ± 16.7	kJ/mol	[1]
Enthalpy of Formation (gas, $\Delta_f H_o(g)$)	-56.1 ± 17.6	kJ/mol	[1][2]
Enthalpy of Combustion ($\Delta_c H_o$)	-4846.3 ± 16.7	kJ/mol	[1][2]
Enthalpy of Vaporization ($\Delta_{vap} H$)	38.1 ± 1.5	kJ/mol at 306 K	[1][2]
	38.5 ± 0.7	kJ/mol at 334 K	
	43.1 ± 4.2	kJ/mol	
Enthalpy of Fusion ($\Delta_{fus} H$)	11.058	kJ/mol at 181.8 K	[2]
Entropy of Fusion ($\Delta_{fus} S$)	60.83	J/(mol·K) at 181.8 K	
Heat Capacity (C_p)	234.3	J/(mol·K)	
Triple Point Temperature (T_{triple})	181.8	K	

Experimental Methodologies

Understanding the experimental context is crucial for the critical evaluation and application of thermochemical data. This section details the methodologies employed in the cited studies. It is important to note that complete experimental details were not always available in the reviewed literature.

Parameter	Experimental Technique	Experimental Details	Source
Enthalpy of Vaporization	Not specified	The enthalpy of vaporization was determined based on data from 273 K to 339 K and 290 K to 379 K. The specific calorimetric method was not detailed in the available literature.	Baev, 2001
Enthalpy of Fusion	Not specified	The enthalpy of fusion was measured at the triple point temperature of 181.8 K. The specific calorimetric technique used was not described in the accessible references.	Maslova and Faminskaya, 1972
Enthalpy of Solution	Differential Calorimetry	Enthalpies of solution were measured at 295-298 K using a differential calorimeter constructed according to the Arnett-Rogers scheme. The concentration ranges were 5×10^{-3} to 5×10^{-2} mol/L for liquids and 1×10^{-3} to 5×10^{-3} mol/L for solids.	Ovchinnikov et al., 1995
Enthalpy of Combustion	Not specified	The experimental protocol for the determination of the	Ovchinnikov et al. [1] [2]

enthalpy of combustion was not detailed in the available literature. It is typically determined by combustion calorimetry.

Heat Capacity

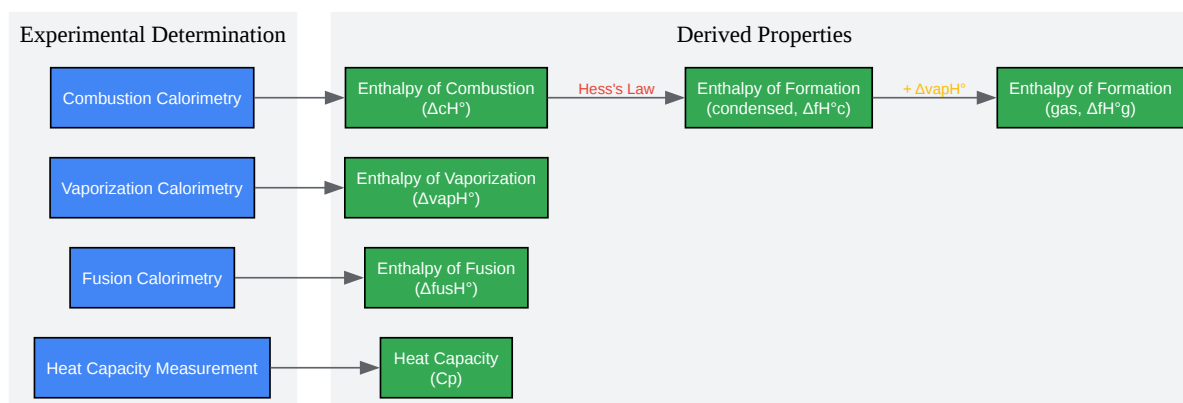
Not specified

The method used to determine the heat capacity of triethylarsine was not specified in the reviewed sources.

Ovchinnikov et al.[2]

Relationships Between Thermochemical Properties

The various thermochemical properties of a compound are interconnected. For instance, the enthalpy of formation is often determined indirectly from the enthalpy of combustion. The following diagram illustrates the conceptual workflow for deriving key thermochemical parameters.



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Conceptual workflow for determining thermochemical properties of **triethylarsine**.

Conclusion

This guide provides a consolidated source of thermochemical data for **triethylarsine**, intended to support research and development activities. While key parameters such as enthalpy of formation, combustion, vaporization, and fusion have been quantified, a significant gap exists in the detailed experimental protocols within the readily accessible scientific literature.

Researchers are advised to consult the original publications for more in-depth information and to exercise caution when utilizing these values in critical applications, particularly where experimental uncertainty and methodology are not fully transparent. Further experimental work under well-documented conditions would be beneficial to the scientific community.

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References

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Phone: (601) 213-4426

Email: info@benchchem.com